

# metabolomic profiling ligulate vs tubular flowers

## Calendulaglycoside B

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### Compound Focus: Calendulaglycoside B

CAS No.: 126577-19-3

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## Comparative Metabolomic Profiles

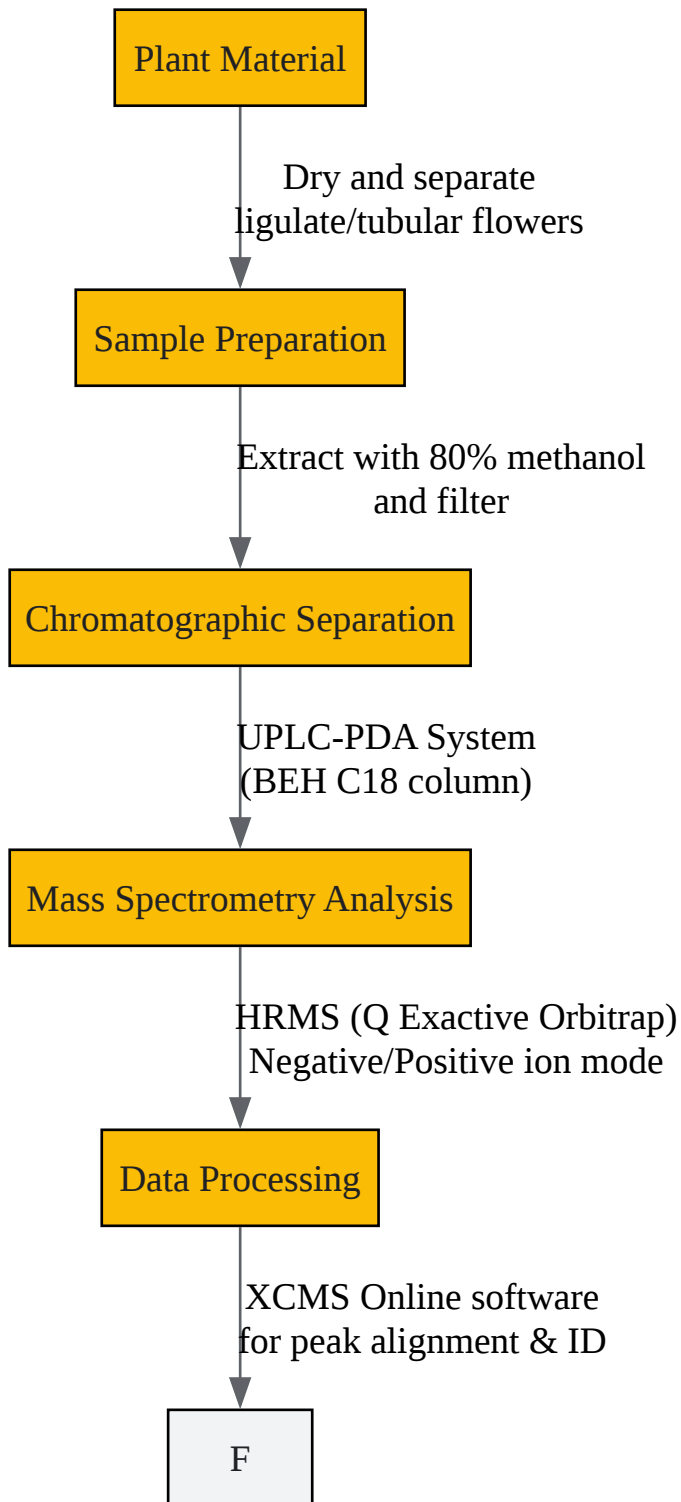
The table below summarizes the major differences in metabolite levels between ligulate and tubular flowers, based on UPLC-PDA-HRMS analysis of the 'Golden Sea' (GS) and 'Paradise Garden' (PG) cultivars [1] [2] [3].

Metabolite Class	Specific Examples	Abundance in Ligulate Flowers	Abundance in Tubular Flowers	Key Cultivar Note
Triterpenoid Glycosides	Calendulosides, Calendulaglycosides [1]	Higher [1] [2]	Lower	Includes compounds like Calendulaglycoside B [4]
Polar Lipids	Phospholipids, Glycolipids [1]	Lower	Higher (e.g., 31/36 lipids in PG/GS) [1]	-
Phenolic Compounds	Phenolamides, Caffeoylquinic acids [1] [2]	Lower	Higher [1] [2]	-

Metabolite Class	Specific Examples	Abundance in Ligulate Flowers	Abundance in Tubular Flowers	Key Cultivar Note
<b>Overall Inflorescence Yield</b>	Phenolic compounds, Lipids [1] [2] [3]	-	-	GS inflorescences had ~30% more phenolics and ~50% more lipids than PG, linked to GS's higher proportion (35-38%) of tubular flowers [1] [2].

## Experimental Methodology

The experimental workflow for the metabolomic study was as follows [1]:



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**Key Experimental Details [1]:**

- **Plant Material:** Ligulate and tubular flowers were manually separated from dried inflorescences of two *Calendula officinalis* L. cultivars, 'Golden Sea' (GS) and 'Paradise Garden' (PG).
- **Extraction:** Homogenized flower samples ( $10 \pm 1$  mg) were extracted with 80% methanol containing internal standards (lidocaine and camphorsulphonic acid) for 60 minutes at room temperature.
- **Instrumentation:** Ultra-performance liquid chromatography (UPLC) with a photodiode array (PDA) detector coupled to a Q Exactive Orbitrap high-resolution mass spectrometer (HRMS).
- **Chromatography:** Separation used an Acquity UPLC BEH C18 column ( $2.1 \times 100$  mm,  $1.7 \mu\text{m}$ ) with a gradient of 0.1% formic acid in water and acetonitrile.
- **Mass Spectrometry:** HRMS analysis was performed in both positive and negative ionization modes, scanning a mass range of  $m/z$  150-2000.
- **Data Processing:** Raw data was processed using XCMS Online software for peak detection, alignment, and integration.

## Bioactivity and Research Significance

The differential distribution of metabolites is critical for Calendula's medicinal applications.

### Triterpenoid Glycosides (e.g., Calendulaglycosides)

- **Anti-inflammatory Activity:** Show marked inhibitory activity against TPA-induced inflammation in mice [4].
- **Cytotoxic & Anti-tumor Potential:** Specific triterpenoid glycosides demonstrate potent cytotoxic effects against human cancer cell lines, including colon cancer, leukemia, and melanoma cells [4] [5].
- **Antiviral Potential:** Molecular docking studies suggest calendulaglycosides (e.g., Calendulaglycoside A) may inhibit the SARS-CoV-2 main protease (Mpro), indicating a broader therapeutic scope [6].

### Lipids and Phenolic Compounds

- **Bioactive Lipids:** Polar lipids, more abundant in tubular flowers, include conjugated linolenic acids like  $\alpha$ -calendic acid, known to regulate lipid metabolism and exhibit anti-inflammatory and antioxidant properties [1].
- **Antioxidant Phenolics:** Phenolamides and caffeoylquinic acids possess strong antioxidant activity, helping reduce oxidative stress linked to chronic diseases [1].

## Practical Research Implications

- **Cultivar Selection is Crucial:** The 'Golden Sea' cultivar, with its inherently higher proportion of tubular flowers, provides a superior raw material for extracting lipids and phenolic compounds [1] [2] [3].
- **Targeted Flower Processing:** For industrial extraction aimed at specific compound classes, consider separating flower types. **Tubular flowers** are better for concentrating lipids and certain phenolics, while **ligulate flowers** are preferable for triterpenoid glycosides [1] [2].
- **Standardization Challenge:** The metabolic variation between flower types underscores that the "proportion of ligulate and tubular flowers" is a key, previously overlooked factor in standardizing Calendula raw material [1] [2].

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